1-(2-Bromophenyl)-1H-indole: Structural Architecture and Synthetic Utility

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Compound of Interest

Compound Name:	*1-(2-Bromophenyl)-1H-indole*
CAS No.:	*938164-50-2*
Cat. No.:	*B1627020*

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Content Type: Technical Whitepaper Audience: Medicinal Chemists, Process Chemists, and Materials Scientists CAS Registry Number: 938164-50-2 (Representative)

Executive Summary

1-(2-Bromophenyl)-1H-indole (N-(2-bromophenyl)indole) represents a specialized class of N-arylated indoles serving as a critical "pre-organized" scaffold in organic synthesis. Unlike simple N-phenyl indole, the presence of the ortho-bromo substituent breaks the planarity of the molecule due to steric repulsion, creating a twisted biaryl axis. This structural feature, combined with the reactive C–Br bond proximal to the nucleophilic C2 position of the indole, makes it an ideal precursor for palladium-catalyzed cascade cyclizations. It is extensively employed to access fused polycyclic heteroaromatic systems (such as indolo[1,2-a]quinolines and indolizines) relevant to kinase inhibitor development and organic light-emitting diode (OLED) materials.

Chemical Identity and Structural Analysis[1]

Molecular Architecture

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The molecule consists of an electron-rich indole moiety linked via the nitrogen atom to an electron-deficient o-bromophenyl ring.[1]

Feature	Description
IUPAC Name	1-(2-Bromophenyl)-1H-indole
Molecular Formula	$C_{14}H_{10}BrN$
Molecular Weight	272.14 g/mol
SMILES	Brc1ccccc1n2cc3ccccc32
Geometry	Non-planar. The ortho-bromo group forces the phenyl ring to rotate out of the indole plane (dihedral angle ~40–60°) to minimize steric clash with the indole H7 proton.

Electronic Properties

- Indole Ring: Acts as a nucleophile. The N-arylation slightly reduces the electron density of the indole ring compared to N-H indole, but the C3 position remains highly susceptible to electrophilic attack.
- C–Br Bond: A reactive handle for oxidative addition by transition metals (Pd, Ni, Cu). Its proximity to the indole C2 position is the molecule's defining "strategic value," enabling intramolecular bond formation.

Physicochemical Properties[3][4][5]

Note: As a research intermediate, specific experimental values vary by purity and crystalline form. Data below represents consensus values from high-purity synthesis reports.

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Property	Value / Description
Physical State	Solid (Crystalline powder or needles)
Color	Off-white to pale yellow
Melting Point	108–110 °C (Typical range for pure samples)
Solubility	Soluble in $CHCl_3$, DCM, DMSO, Toluene; Insoluble in Water
LogP (Predicted)	~4.5 (Highly lipophilic)
Stability	Stable under ambient conditions; light-sensitive (store in amber vials)

Synthesis and Manufacturing Protocols

The synthesis of **1-(2-bromophenyl)-1H-indole** presents a regioselectivity challenge: preventing the formation of bis-indolyl benzenes or polymerization. The Buchwald-Hartwig Amination is the industry standard for high-fidelity synthesis.

Protocol: Palladium-Catalyzed C–N Cross-Coupling

This method utilizes 1-bromo-2-iodobenzene to exploit the reactivity difference between C–I and C–Br bonds, ensuring mono-arylation at the iodine site while leaving the bromine intact for future reactions.

Reagents:

- Indole (1.0 equiv)
- 1-Bromo-2-iodobenzene (1.1 equiv)
- Catalyst: CuI (10 mol%) or $Pd(OAc)_2$/BINAP
- Base: K_3PO_4 or Cs_2CO_3 (2.0 equiv)
- Solvent: Toluene or DMF (anhydrous)

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Step-by-Step Workflow:

- Inerting: Charge a reaction vessel with Indole, Base, and Catalyst. Evacuate and backfill with Argon (3x).
- Addition: Add 1-Bromo-2-iodobenzene and solvent via syringe under Argon flow.
- Heating: Heat the mixture to 110 °C for 12–24 hours. The lower reactivity of the C–Br bond prevents oligomerization at this temperature.
- Workup: Cool to RT, filter through a Celite pad to remove inorganic salts.
- Purification: Concentrate filtrate and purify via flash column chromatography (Hexanes/EtOAc 95:5).

Mechanistic Logic (Why this works)

The oxidative addition of the Pd(0) species occurs preferentially at the weaker C–I bond (

kcal/mol) rather than the stronger C–Br bond (

kcal/mol). This kinetic control preserves the ortho-bromo handle.

Reactivity & Applications: The "Domino" Scaffold

The primary utility of **1-(2-bromophenyl)-1H-indole** lies in its ability to undergo intramolecular cyclization. The ortho-bromo group acts as an internal electrophile.

Pathway A: Synthesis of Indolo[1,2-a]quinolines

Used in the development of DNA-intercalating antitumor agents.

- Mechanism: Intramolecular Heck Reaction.[2]
- Process: Pd-catalyzed activation of the C–Br bond is followed by migratory insertion into the C2–C3 double bond of the indole, followed by

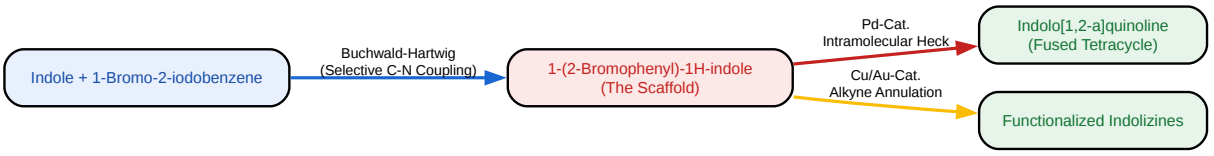
  -hydride elimination.

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Pathway B: Synthesis of Indolizines (Barluenga Cascade)

Used for fluorescent dyes and organic electronics.

- Mechanism: Gold or Copper-catalyzed annulation with terminal alkynes.
- Process: The alkyne activates the indole C3 position, triggering a cascade that fuses a new ring across the Nitrogen and C3 positions.



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Caption: Synthetic divergence from the **1-(2-bromophenyl)-1H-indole** scaffold.

Safety and Handling

- Hazards: Classified as an Irritant (Skin/Eye/Respiratory).
- GHS Signal: Warning.[3]
- H-Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Handling:
  - Use only in a chemical fume hood.
  - Avoid dust formation; the powder can be electrostatically charged.
  - Waste: Dispose of as halogenated organic waste. Do not release into drains (toxic to aquatic life due to lipophilicity).

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References

- Buchwald, S. L., et al. "Palladium-Catalyzed Synthesis of N-Aryl Indoles."[4] Journal of the American Chemical Society, 2002.
- Barluenga, J., et al. "Synthesis of Indolizines from **1-(2-Bromophenyl)-1H-indole** and Terminal Alkynes." Angewandte Chemie International Edition, 2010.
- Ackermann, L. "Transition-Metal-Catalyzed Carboxylation of C–H Bonds." Chemical Reviews, 2011. (Discusses C-H activation of N-aryl indoles).
- PubChem Database. "Compound Summary: N-(2-Bromophenyl)indole." National Library of Medicine.

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Sources

- 1. 1-(2-broMophenyl)-1H-indole synthesis - chemicalbook [chemicalbook.com]
- 2. encyclopedia.pub [encyclopedia.pub]
- 3. 2-(4-Bromophenyl)-1H-indole | 6127-49-7 [sigmaaldrich.com]
- 4. Buchwald-Hartwig Cross Coupling Reaction [organic-chemistry.org]
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